

Application Notes and Protocols: The Heck Reaction of Tert-Butyl 2-iodobenzoate

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Compound of Interest

Compound Name: **Tert-butyl 2-iodobenzoate**

Cat. No.: **B169172**

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a detailed overview of the Heck reaction conditions and methodology for the coupling of **tert-butyl 2-iodobenzoate** with olefins, supported by experimental data and protocols.

Introduction

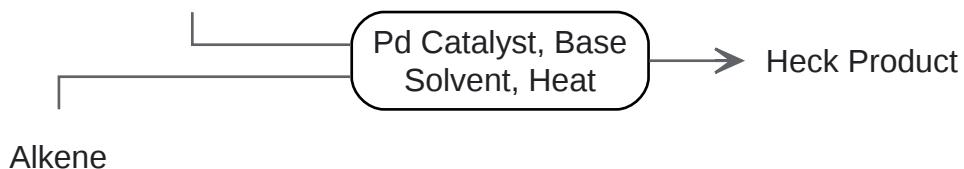
The Mizoroki-Heck reaction is a cornerstone of modern organic synthesis, enabling the palladium-catalyzed carbon-carbon bond formation between an aryl halide and an alkene. This reaction has found widespread application in the synthesis of complex molecules, including pharmaceuticals and natural products. **Tert-butyl 2-iodobenzoate** is a valuable building block in organic synthesis, and its participation in the Heck reaction allows for the introduction of a vinyl group ortho to a sterically encumbered ester, providing a pathway to various substituted styrene derivatives. These products can serve as versatile intermediates in drug discovery and development.

This document outlines the established conditions and a detailed protocol for the Heck reaction of **tert-butyl 2-iodobenzoate**, based on a reported procedure.

Reaction Scheme

The general scheme for the Heck reaction of **tert-butyl 2-iodobenzoate** with an alkene is depicted below:

tert-butyl 2-iodobenzoate



Reagent Preparation
(PdCl₂, PPh₃, Et₃N, tert-butyl 2-iodobenzoate, ethyl acrylate)

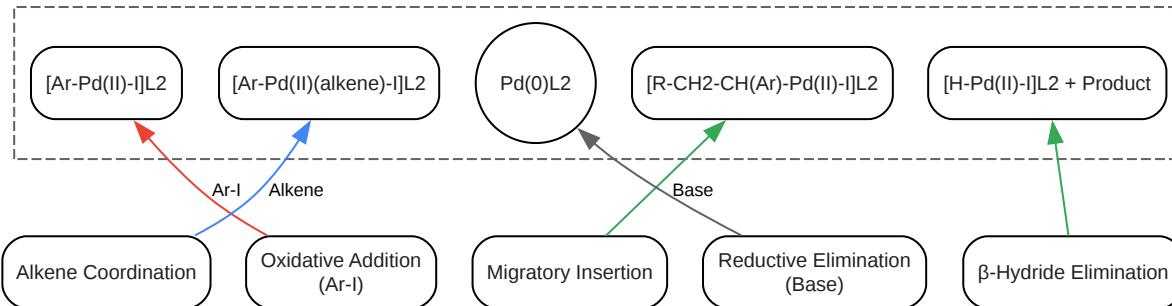
Reaction Setup
(Under N₂ in a sealed tube)

Heck Reaction
(110 °C, overnight)

Workup
(Cooling and concentration)

Purification
(Flash chromatography)

Product Analysis
(Yield determination, characterization)

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